

Physical properties of 3-Bromo-4-chlorobenzhydrazide (melting point, solubility)

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Compound of Interest

Compound Name: 3-Bromo-4-chlorobenzhydrazide

Cat. No.: B138022

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Technical Guide: Physical Properties of 3-Bromo-4-chlorobenzhydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3-Bromo-4-chlorobenzhydrazide**, focusing on its melting point and solubility. This document is intended to serve as a valuable resource for laboratory researchers, medicinal chemists, and professionals in the field of drug development and materials science.

Core Physical Properties

3-Bromo-4-chlorobenzhydrazide is a halogenated aromatic hydrazide. Its physical characteristics are crucial for its handling, purification, and application in further chemical synthesis and biological screening.

Data Presentation

The quantitative physical data for **3-Bromo-4-chlorobenzhydrazide** is summarized in the table below.

Property	Value	Source
Melting Point	165-168 °C	Commercial Supplier Data
Molecular Formula	C ₇ H ₆ BrCIN ₂ O	[1] [2]
Molecular Weight	249.49 g/mol	[1] [2]
Appearance	Solid	[1]

Note: Specific solubility data in various solvents is not readily available in published literature. However, based on the solubility of structurally similar compounds like 4-chlorobenzhydrazide, it is predicted to have limited solubility in water and good solubility in polar organic solvents such as ethanol, methanol, and dimethyl sulfoxide (DMSO)[\[3\]](#). Experimental verification is recommended.

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of organic compounds like **3-Bromo-4-chlorobenzhydrazide**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- Sample Preparation: A small amount of the dry, crystalline **3-Bromo-4-chlorobenzhydrazide** is finely powdered.
- Capillary Tube Packing: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded.
- Melting Range: The melting point is reported as the range $T_1 - T_2$.

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Methodology: Qualitative Solubility Test

- Sample Preparation: A small, accurately weighed amount of **3-Bromo-4-chlorobenzhydrazide** (e.g., 10 mg) is placed in a test tube.
- Solvent Addition: A measured volume of the desired solvent (e.g., 1 mL of water, ethanol, or DMSO) is added to the test tube.
- Mixing: The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes) at a controlled temperature (e.g., room temperature).
- Observation: The mixture is visually inspected for the presence of undissolved solid.
- Classification:
 - Soluble: No solid particles are visible.
 - Partially Soluble: Some, but not all, of the solid has dissolved.
 - Insoluble: The solid remains largely undissolved.
- Quantitative Analysis (Optional): For a precise solubility measurement, the saturated solution is filtered, and the concentration of the dissolved solute is determined using an appropriate analytical technique (e.g., UV-Vis spectroscopy or HPLC).

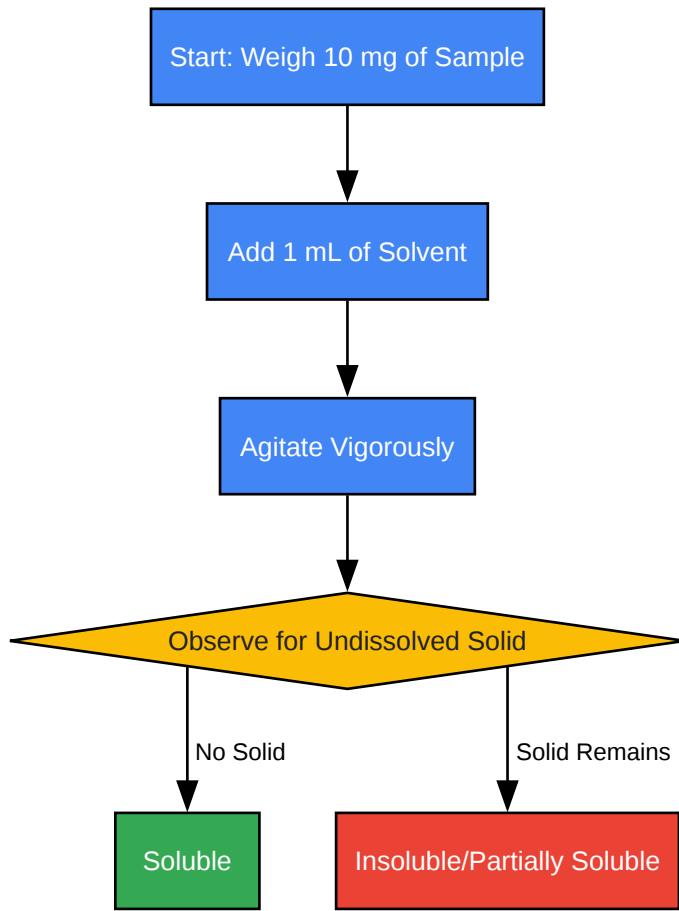
Visualizations

The following diagrams illustrate the experimental workflow for determining the physical properties of **3-Bromo-4-chlorobenzhydrazide** and a proposed synthetic pathway.



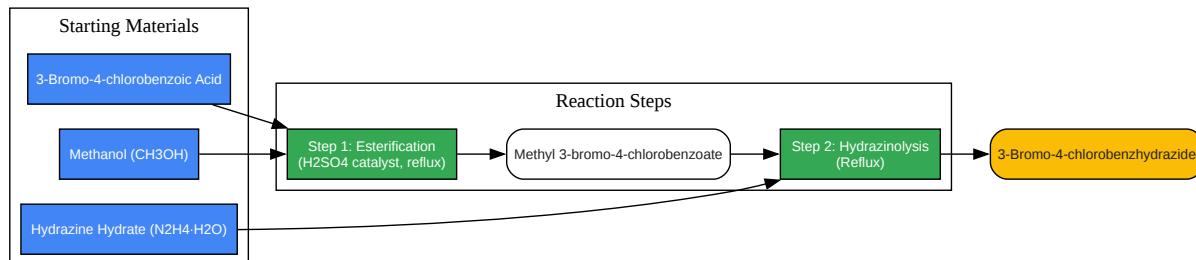
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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Qualitative Solubility Testing.



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Caption: Proposed Synthesis of **3-Bromo-4-chlorobenzhydrazide**.

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